

Resolving stability issues of Pyridazine-4-carboximidamide in aqueous solution

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Compound of Interest

Compound Name: *Pyridazine-4-carboximidamide
Hydrochloride*

Cat. No.: *B13677069*

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. uregina.ca \[uregina.ca\]](#)
- [3. Buffers in Compounding Pharmacies: A Practical Guide for Pharmacists \[fagronacademy.us\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [5. scribd.com \[scribd.com\]](#)
- [6. europeanpharmaceuticalreview.com \[europeanpharmaceuticalreview.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Studies on pyridazine derivatives. IV. N-oxidation of 3-aminopyridazine and its ring substitutes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. ICH Q1B Photostability testing of new active substances and medicinal products - Scientific guideline | European Medicines Agency \(EMA\) \[ema.europa.eu\]](#)

- [11. ema.europa.eu \[ema.europa.eu\]](https://ema.europa.eu)
- [12. ICH guideline for photostability testing: aspects and directions for use - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [13. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [14. Synthesis, HPLC Enantioresolution, and X-ray Analysis of a New Series of C5-methyl Pyridazines as N-Formyl Peptide Receptor \(FPR\) Agonists - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [15. biopharminternational.com \[biopharminternational.com\]](https://biopharminternational.com)
- [16. Development of forced degradation and stability indicating studies of drugs—A review - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [17. Forced Degradation Studies - MedCrave online \[medcraveonline.com\]](https://medcraveonline.com)
- [18. acdlabs.com \[acdlabs.com\]](https://acdlabs.com)
- [19. scispace.com \[scispace.com\]](https://scispace.com)
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